

# I. Signaling Pathway of PARP1 Activation and Detection

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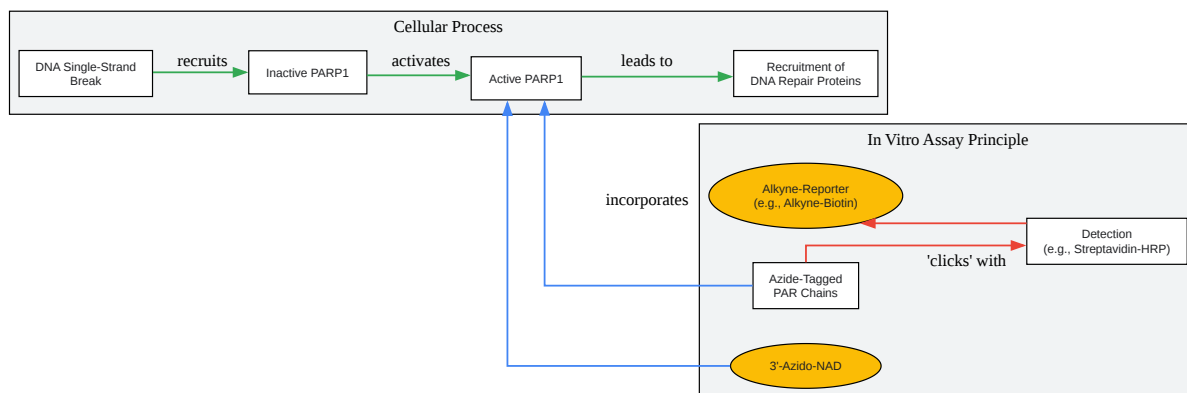
## Compound of Interest

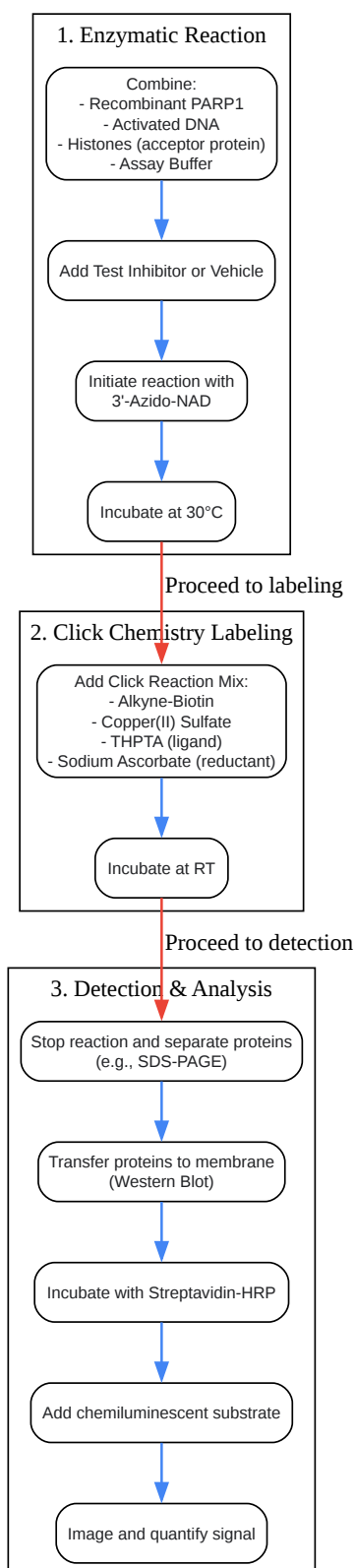
Compound Name: 2-Azido-NAD

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Upon DNA damage, PARP1 is recruited to the site of single-strand breaks. This binding event triggers a conformational change, activating the enzyme's catalytic domain. Activated PARP1 then utilizes NAD<sup>+</sup> as a substrate to synthesize and transfer chains of poly(ADP-ribose) (PAR) onto itself (automodification) and other nuclear proteins, such as histones.[6] This PARylation process serves as a scaffold to recruit other DNA repair proteins.[6] In this assay, 3'-Azido-NAD replaces the native NAD<sup>+</sup>, leading to the formation of azide-tagged PAR chains. These chains are then detected via click chemistry.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)